

In-Depth Technical Guide to the Safe Handling of Indole-15N

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Indole-15N**, a stable isotope-labeled compound used in advanced research applications. The following sections detail toxicological data, handling procedures, and experimental protocols to ensure the safe and effective use of this compound in a laboratory setting.

Compound Identification and Properties

Indole-15N is an isotopically labeled form of indole, where the naturally occurring nitrogen-14 (¹⁴N) atom is replaced with a nitrogen-15 (¹⁵N) isotope. This labeling is non-radioactive and is utilized in metabolic studies, protein structure determination, and mechanistic investigations.



Property	Value
Chemical Formula	C ₈ H ₇ 1 ⁵ N
Molecular Weight	118.14 g/mol [1]
Appearance	White to off-white solid/crystalline powder[2]
CAS Number	40167-58-6[1]
Melting Point	51 - 54 °C[1]
Boiling Point	253 - 254 °C[1]
Solubility	Soluble in hot alcohol, ethanol, DMSO, and dimethylformamide. Insoluble in chloroform.

Hazard Identification and Safety Precautions

Indole-15N shares the same chemical hazards as its unlabeled counterpart. It is classified as harmful and toxic.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 3)
- Skin Irritation (Category 2)
- Serious Eye Damage (Category 1)
- Specific target organ toxicity single exposure (Category 3), Respiratory system
- Acute aquatic toxicity (Category 1)

Signal Word: Danger

Hazard Statements:

• H302: Harmful if swallowed.



- H311: Toxic in contact with skin.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.
- H400: Very toxic to aquatic life.

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment should be worn when handling **Indole-15N**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: For operations that may generate dust or aerosols, use a NIOSHapproved respirator with an appropriate particulate filter.

Quantitative Safety Data

While specific occupational exposure limits (OELs) such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) have not been established for Indole or **Indole-15N**, the following toxicological data for unlabeled indole should be used to guide risk assessment.



Parameter	Value	Species	Route	Reference
LD₅₀ (Lethal Dose, 50%)	1000 mg/kg	Rat	Oral	
LD ₅₀ (Lethal Dose, 50%)	790 mg/kg	Rabbit	Dermal	
EC ₅₀ (Median Effective Concentration)	1 mg/L (48h)	Daphnia magna (Water flea)	Aquatic	_
EC ₅₀ (Median Effective Concentration)	9.42 mg/L (96h)	Scenedesmus acuminatus (Green algae)	Aquatic	_

Handling and Storage

- Handling: Handle Indole-15N in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry place, away from direct light and incompatible materials such as strong oxidizing agents, iron, and iron salts.

First Aid and Emergency Procedures



Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE. For a solid spill, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal. For a solution spill, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. Do not allow the substance to enter drains or waterways.

Experimental Protocols Preparation of Indole-15N Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **Indole-15N** in Dimethyl Sulfoxide (DMSO) for use in cell culture experiments.

Materials:

- Indole-15N (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)



- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

Procedure:

- Calculate the required mass:
 - Molecular Weight of **Indole-15N** = 118.14 g/mol
 - For 1 mL of a 10 mM solution, the required mass is:
 - Mass (g) = 0.010 mol/L * 0.001 L * 118.14 g/mol = 0.0011814 g = 1.18 mg
- · Weighing:
 - In a chemical fume hood, carefully weigh 1.18 mg of Indole-15N into a sterile microcentrifuge tube.
- · Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the **Indole-15N**.
 - Vortex the tube until the solid is completely dissolved.
- Storage:
 - Store the 10 mM stock solution in aliquots at -20°C to avoid repeated freeze-thaw cycles.

Metabolic Labeling of Mammalian Cells with Indole-15N

This protocol provides a general procedure for tracing the metabolic fate of indole in a mammalian cell culture.

Materials:

· Mammalian cell line of interest



- Complete cell culture medium
- Indole-15N stock solution (10 mM in DMSO)
- Cell culture plates or flasks
- Phosphate-buffered saline (PBS)
- · Cell lysis buffer
- Cell scraper
- Centrifuge

Procedure:

- · Cell Seeding:
 - Seed the mammalian cells in culture plates at an appropriate density to ensure they are in the logarithmic growth phase at the time of treatment.
 - Incubate under standard conditions (e.g., 37°C, 5% CO₂) until the cells are well-attached.
- Treatment:
 - Prepare the treatment medium by diluting the 10 mM Indole-15N stock solution into the complete culture medium to the desired final concentration (e.g., 10-100 μM).
 - Include a vehicle control group treated with the same concentration of DMSO.
 - Remove the existing medium from the cells and replace it with the Indole-15N-containing medium or the vehicle control medium.
- Incubation:
 - Incubate the cells for the desired period (e.g., 6, 12, 24 hours) to allow for the uptake and metabolism of **Indole-15N**.
- Cell Harvesting and Lysis:

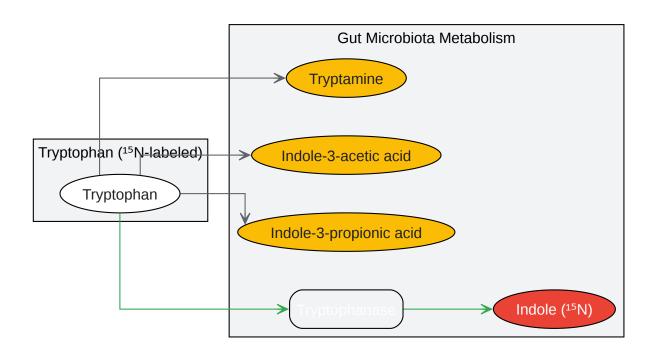


- After incubation, aspirate the medium and wash the cells twice with ice-cold PBS.
- Add an appropriate volume of cell lysis buffer to the plate and scrape the cells.
- Transfer the cell lysate to a microcentrifuge tube.
- Sample Processing:
 - Centrifuge the lysate to pellet cell debris.
 - Collect the supernatant for downstream analysis (e.g., LC-MS/MS) to identify and quantify
 15N-labeled metabolites.

Visualizations

Tryptophan Metabolism by Gut Microbiota

The following diagram illustrates the metabolic pathway of tryptophan by gut microbiota, leading to the production of indole and other derivatives. **Indole-15N** can be used as a tracer to study this pathway.





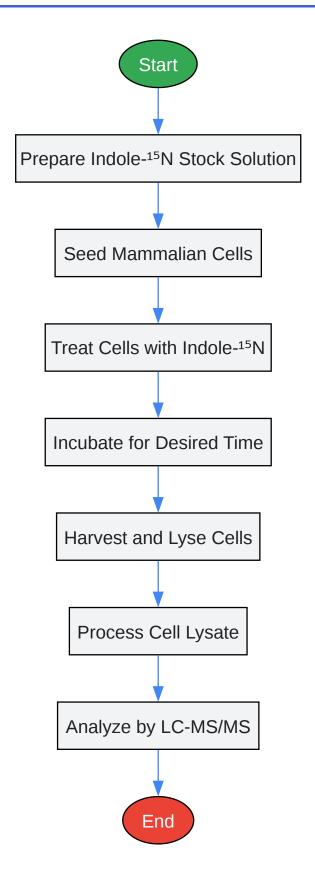
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Caption: Tryptophan metabolism by gut microbiota.

Experimental Workflow for Metabolic Labeling

This diagram outlines the key steps in a typical metabolic labeling experiment using **Indole- 15N** in cell culture.





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Caption: Workflow for a cell-based metabolic labeling experiment.



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References

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of Indole-15N]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8821393#safety-and-handling-precautions-for-indole-15n]

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